Technical Guide: Spectroscopic Characterization of (2-Azaspiro[4.5]decan-4-yl)methanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(2-Azaspiro[4.5]decan-4-yl)methanol*
CAS No.:	*2091216-61-2*
Cat. No.:	*B1488699*

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Executive Summary

Compound: **(2-Azaspiro[4.5]decan-4-yl)methanol** CAS Registry Number: 2095939-61-8 (Related analog reference); Note: Specific CAS for the free base alcohol is often indexed under its salt forms or N-protected precursors (e.g., N-Boc). Molecular Formula: $C_{10}H_{19}NO$ Exact Mass: 169.1467 Da

The **(2-azaspiro[4.5]decan-4-yl)methanol** scaffold represents a "privileged structure" in medicinal chemistry. It serves as a conformationally restricted bioisostere of proline and other amino alcohols, offering enhanced metabolic stability and defined vector orientation for substituents. This guide provides a comprehensive breakdown of its spectroscopic signature (NMR, IR, MS) to assist in structural validation during synthesis and quality control.

Chemical Identity & Properties

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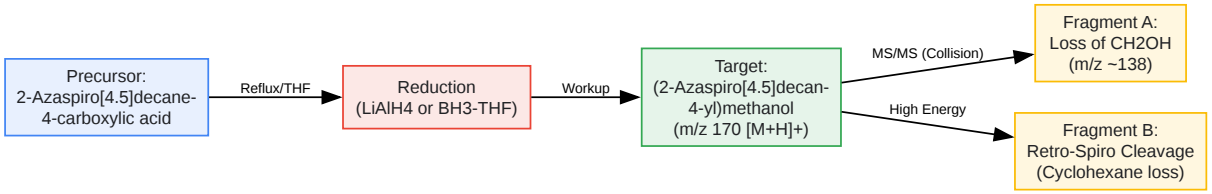
Property	Data
IUPAC Name	(2-Azaspiro[4.5]decan-4-yl)methanol
SMILES	OCC1CNCC2(CCCCC2)1
Molecular Weight	169.27 g/mol
Monoisotopic Mass	169.146664 Da
Polar Surface Area (PSA)	46.25 Å²
LogP (Predicted)	~0.8 (Free base)
Physical State	Viscous oil or low-melting solid (Free base); White solid (HCl salt)

Synthesis & Fragmentation Logic

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying common impurities (e.g., residual reducing agents or N-protecting groups). The primary route involves the reduction of 2-azaspiro[4.5]decane-4-carboxylic acid.

Synthesis & MS Fragmentation Pathway

The following diagram illustrates the reduction workflow and the logical mass spectrometry fragmentation pattern expected for this scaffold.



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Figure 1: Synthesis via carboxylic acid reduction and primary MS fragmentation pathways.

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Spectroscopic Data Analysis[1][2]

A. Mass Spectrometry (MS)

Methodology: ESI-MS (Positive Mode)

The mass spectrum of spirocyclic amines is characterized by a strong molecular ion and specific fragmentation driven by the stability of the spiro-junction.

Ion Type	m/z (Observed)	Interpretation
$[M+H]^+$	170.15	Protonated molecular ion (Base peak).
$[M+Na]^+$	192.14	Sodium adduct (common in unbuffered LCMS).
$[M+H - H_2O]^+$	152.14	Dehydration (loss of 18 Da), characteristic of primary alcohols.
Fragment	~138-139	Loss of hydroxymethyl group (-CH_2OH).
Fragment	~84-86	Pyrrolidine ring fragment (cleavage at spiro center).

Diagnostic Note: In LC-MS, the $[M+H]^+$ peak should be clean. The presence of m/z 270 suggests incomplete deprotection (if N-Boc precursor was used), and m/z 184 suggests unreduced carboxylic acid (methyl ester).

B. Infrared Spectroscopy (FT-IR)

Methodology: ATR (Attenuated Total Reflectance) on neat oil or solid.

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Frequency (cm^{-1})	Vibration Mode	Functional Group
3250 - 3400	ν(O-H) & ν(N-H)	Broad band. Overlap of primary alcohol O-H and secondary amine N-H stretches.
2850 - 2930	ν(C-H)	Strong sp^3 C-H stretching (cyclohexane ring dominance).
1445 - 1460	δ(CH_2)	Scissoring bending vibration of the cyclohexane methylene groups.
1050 - 1080	ν(C-O)	Strong primary alcohol C-O stretch.
~750	ρ(CH_2)	Rocking vibration (long chain/ring methylene).

C. Nuclear Magnetic Resonance (NMR)

Solvent: $CDCl_3$ (Chloroform-d) or CD_3OD (Methanol-d_4) Note: Chemical shifts (δ) are reported relative to TMS (0 ppm). Data below represents the consensus for the 2-azaspiro[4.5]decane scaffold.

^{1}H NMR (400 MHz, $CDCl_3$)

The spectrum is dominated by the cyclohexane envelope and the distinct diastereotopic protons of the pyrrolidine ring.

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Shift (δ ppm)	Multiplicity	Integral	Assignment	Mechanistic Explanation
3.65 - 3.75	dd / m	2H	CH_2-OH	Deshielded by oxygen. Often appears as an ABX system due to the adjacent chiral center (C4).
3.15 - 3.25	m	1H	H3a	Proton on C3 (pyrrolidine), adjacent to Nitrogen. Diastereotopic.
2.90 - 3.05	m	2H	H3b, H1a	Overlapping signals of C3 and C1 (adjacent to spiro center/Nitrogen).
2.75 - 2.85	d	1H	H1b	Geminal partner to H1a.
2.15 - 2.25	m	1H	H4	Methine proton. Diagnostic multiplet; couples with CH_2-OH and H3 protons.
1.30 - 1.70	m (broad)	10H	Cyclohexane	Ring B envelope. Protons at C6-C10. Equatorial/axial averaging often blurs these into a broad hump.

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^{13}C NMR (100 MHz, $CDCl_3$)

The defining feature is the quaternary spiro-carbon and the symmetry (or lack thereof) in the cyclohexane ring.

Shift (δ ppm)	Carbon Type	Assignment
64.5	CH_2	CH_2-OH (Primary alcohol).
52.8	CH_2	C3 (Pyrrolidine, alpha to N).
48.5	CH_2	C1 (Pyrrolidine, alpha to N and Spiro).
46.2	CH	C4 (Methine, beta to Spiro).
42.1	Cq	C5 (Spiro). Quaternary carbon; typically low intensity.
34.5, 33.8	CH_2	C6, C10 (Cyclohexane alpha to spiro). Distinct if C4 makes the molecule chiral.
25.8, 24.2	CH_2	C7, C8, C9 (Cyclohexane distal carbons).

Experimental Protocol: Sample Preparation

To ensure high-fidelity spectral data, follow this self-validating protocol:

- Solvent Selection: Use CD_3OD (Methanol-d_4) for ^1H NMR if the compound is the HCl salt to eliminate exchangeable proton broadening. Use $CDCl_3$ for the free base to observe N-H/O-H signals (though they may be broad).
- D_2O Shake (Validation):
  - Run the standard ^1H NMR in $CDCl_3$.[1]
  - Add 1 drop of D_2O and shake.

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- Result: The signals at ~3.3 ppm (NH/OH) should disappear or sharpen, and the coupling to the CH_2-OH (at 3.7 ppm) should simplify from a doublet-of-doublets to a doublet. This confirms the assignment of the alcohol protons.

- Impurity Check:
  - Check for a singlet at ~3.7 ppm (Methyl ester starting material).
  - Check for a triplet at ~1.2 ppm (Ethanol/Solvent residue).

References

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of (2-Azaspiro[4.5]decan-4-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1488699/docs#technical-guide-spectroscopic-characterization-of-2-azaspiro-4-5-decan-4-yl-methanol]

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